

2-Acetylbenzaldehyde NMR comparison

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Compound Focus: 2-Acetylbenzaldehyde

CAS No.: 24257-93-0

Cat. No.: S567194

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How to Locate the NMR Data

To build your comparison guide, you may need to consult specialized scientific databases. Here are the most reliable sources for finding detailed NMR information:

- **Commercial Spectra Databases:** Publishers like **Elsevier** (*Reaxys*), **ACS** (*SciFinder*), and **Wiley** maintain extensive collections of NMR spectra for organic compounds, including **2-Acetylbenzaldehyde**. These are typically available through university or institutional libraries.
- **Public Repositories:** The **Automated Topology Builder (ATB) and Repository** lists **2-Acetylbenzaldehyde** and indicates that an NMR spectrum can be generated, though it may not be available for immediate download [1].
- **Supplier Websites:** Some chemical suppliers, like **ChemicalBook**, note that a ^1H NMR spectrum is available for this compound, but full access often requires an account or purchase [2].

A Framework for Your NMR Comparison Guide

To help you structure your guide once you obtain the raw data, here is a template for the experimental protocol and a summary table. The expected characteristic signals for **2-Acetylbenzaldehyde** are based on its molecular structure ($\text{C}_9\text{H}_8\text{O}_2$) [1].

Experimental Protocol for NMR Characterization The following is a standard methodology for proton nuclear magnetic resonance (^1H NMR) spectroscopy analysis [3]:

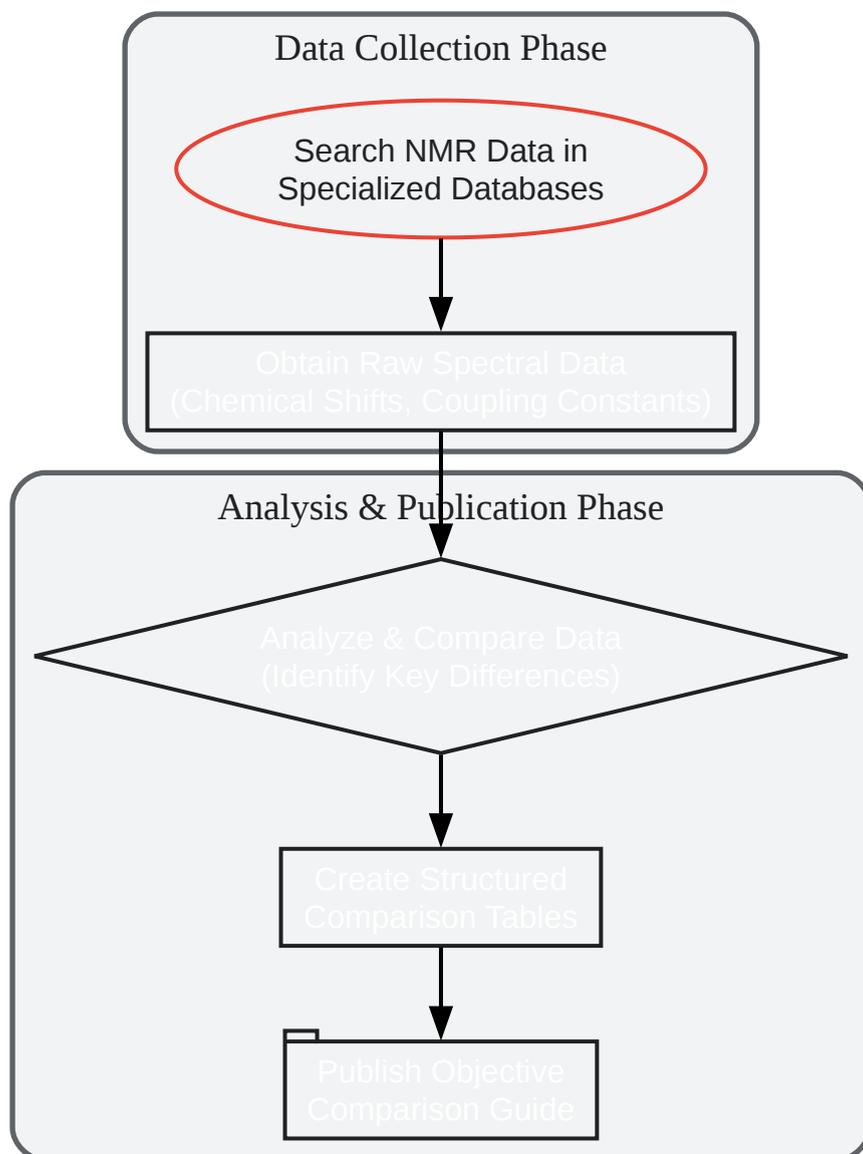
- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Instrumentation:** Data is acquired using a high-field FT-NMR spectrometer (e.g., 300, 400, or 500 MHz).
- **Data Acquisition:** The spectrum is obtained at room temperature. Chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the residual proton signal of the deuterated solvent.
- **Analysis:** Coupling constants (J) are measured in Hertz (Hz). Signal assignments are made based on chemical shift, integration, and multiplicity.

Expected Key NMR Signals for 2-Acetylbenzaldehyde The table below outlines the expected signals. You should replace these with experimentally determined values from the literature or database.

Proton Environment	Expected Chemical Shift (δ) / ppm	Multiplicity & Coupling
Aldehyde (CHO)	~10.0	Singlet
Aromatic Protons	~7.5 - 8.0	Complex multiplet
Acetyl Methyl (COCH ₃)	~2.5	Singlet

Proposed Workflow for NMR Data Analysis

The diagram below outlines the logical workflow for creating your comparison guide, from data collection to final visualization.



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References

1. 2-Acetylbenzaldehyde | C₉H₈O₂ | MD Topology | NMR | X-Ray [atb.uq.edu.au]

2. 2-ACETYLBENZALDEHYDE 95(24257-93-0) 1H NMR [chemicalbook.com]

3. Spectroscopy NMR [www2.chemistry.msu.edu]

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